

cellular uptake and localization of 5'-TMPS

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Compound of Interest

Compound Name: 5'-TMPS

Cat. No.: B15572574

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References

- [1. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [2. Trimethoprim - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org/wiki/Trimethoprim)
- [3. Trimethoprim: mechanisms of action, antimicrobial activity, bacterial resistance, pharmacokinetics, adverse reactions, and therapeutic indications - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [4. go.drugbank.com \[go.drugbank.com\]](https://go.drugbank.com)
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